

Technical Guide: Physical Properties of Methyl 2-acetylisonicotinate

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Compound of Interest

Compound Name: Methyl 2-acetylisonicotinate

Cat. No.: B157594

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a concise overview of the known physical and chemical properties of **Methyl 2-acetylisonicotinate**. Due to the limited availability of comprehensive experimental data in publicly accessible literature, this guide summarizes the fundamental identification characteristics of the compound. Further experimental investigation is required to fully elucidate its physical property profile.

Chemical Identity

Methyl 2-acetylisonicotinate, also known as 2-Acetyl-isonicotinic acid methyl ester, is a pyridine derivative with potential applications in chemical synthesis and pharmaceutical research.^{[1][2]} Its unique structure, featuring a methyl ester and an acetyl group on the isonicotinic acid backbone, makes it a compound of interest for further study.

Physicochemical Properties

Detailed experimental data on the physical properties of **Methyl 2-acetylisonicotinate** are not extensively reported in the available literature. The following table summarizes the key identification parameters that have been found.

Property	Value	Source(s)
Chemical Name	Methyl 2-acetylisonicotinate; 2-Acetyl-isonicotinic acid methyl ester	[1] [2]
CAS Number	138715-82-9	[1] [3] [4]
Molecular Formula	C ₉ H ₉ NO ₃	[1] [2] [3]
Molecular Weight	179.17 g/mol	[3]
Purity	Commercially available at ≥98% purity.	[1] [5]

Note: Essential physical properties such as melting point, boiling point, density, and solubility in various solvents are not readily available in the cited sources. One source indicates a storage temperature parameter, but no specific value is provided.[\[3\]](#)

Spectroscopic Data

While a reference to the spectrum of **Methyl 2-acetylisonicotinate** exists, specific spectral data (NMR, IR, Mass Spectrometry) are not provided in the publicly available domain.[\[3\]](#) Elucidation of its chemical structure would typically involve the following analytical methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To determine the proton and carbon framework of the molecule.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups such as the carbonyls of the ester and ketone, and the aromatic pyridine ring.
- Mass Spectrometry (MS): To confirm the molecular weight and determine the fragmentation pattern.

Experimental Protocols

Detailed experimental protocols for the determination of the physical and spectral properties of **Methyl 2-acetylisonicotinate** are not described in the searched literature. Standard methodologies for these measurements would include:

- Melting Point: Determined using a melting point apparatus (e.g., Differential Scanning Calorimetry).
- Boiling Point: Measured at a specific pressure using distillation apparatus.
- Solubility: Quantified by dissolving the substance in various solvents to equilibrium and measuring the concentration.
- NMR Spectroscopy: Analysis of a sample dissolved in a deuterated solvent using an NMR spectrometer.
- IR Spectroscopy: Analysis of a sample (neat or in a suitable medium) using an IR spectrometer.
- Mass Spectrometry: Ionization of the sample and analysis of the mass-to-charge ratio of the resulting ions.

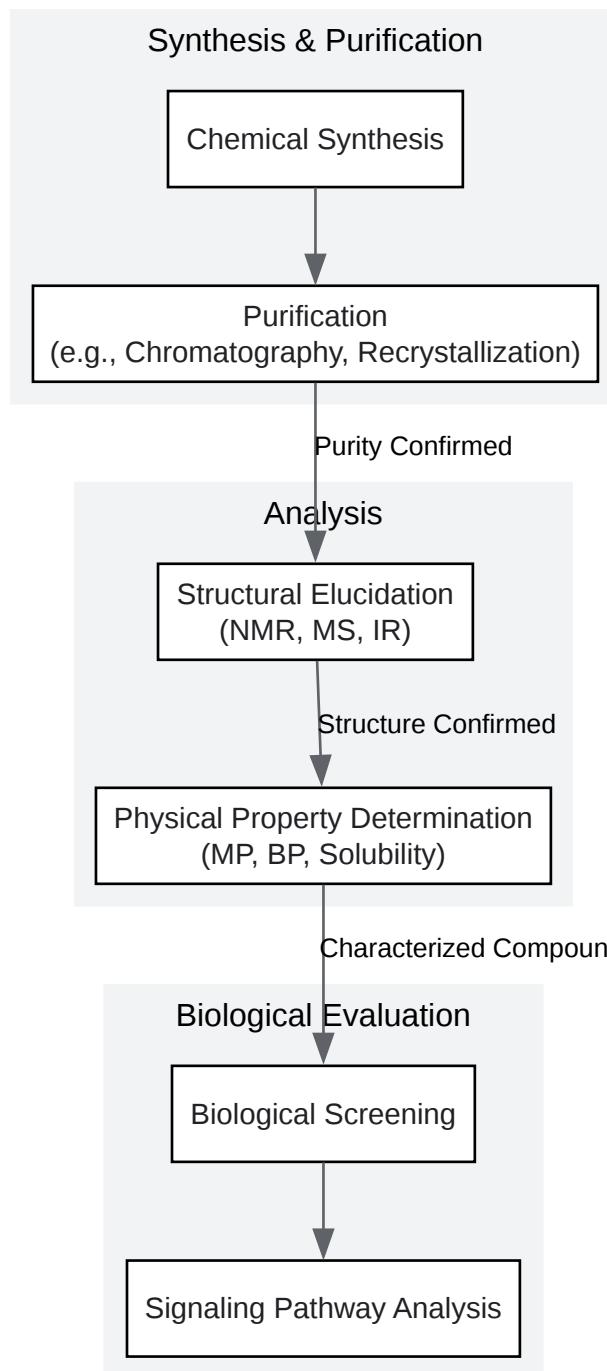
Biological Activity and Signaling Pathways

There is no information available in the provided search results regarding the biological activity or any associated signaling pathways for **Methyl 2-acetylisonicotinate**. Therefore, no signaling pathway diagrams can be generated at this time.

Logical Relationship of Analysis

To fully characterize **Methyl 2-acetylisonicotinate**, a logical workflow would be necessary. The following diagram illustrates the general process for the chemical and physical analysis of a novel compound.

General Workflow for Compound Characterization

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A general workflow for the characterization of a chemical compound.

Conclusion:

This technical guide consolidates the currently available information on the physical properties of **Methyl 2-acetylisonicotinate**. The data is sparse, highlighting a significant gap in the scientific literature. Further experimental work is essential to thoroughly characterize this compound for its potential use in research and development. The provided workflow illustrates the necessary steps for a comprehensive analysis.

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